Application Note: Preparation and Qualification of Defluoro Paroxetine Hydrochloride Reference Standard

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Compound of Interest	
Compound Name:	*Defluoro Paroxetine Hydrochloride*
CAS No.:	*130777-04-7*
Cat. No.:	*B1145438*

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Abstract & Scope

This Application Note details the protocol for the preparation, purification, and qualification of **Defluoro Paroxetine Hydrochloride** (also known as Desfluoro Paroxetine, Paroxetine USP Related Compound B, or Paroxetine EP Impurity A).

Defluoro Paroxetine is a critical process-related impurity and potential degradation product of the antidepressant Paroxetine. Its presence must be controlled according to ICH Q3A(R2) guidelines. Unlike the active pharmaceutical ingredient (API), this impurity lacks the fluorine atom at the para-position of the phenyl ring.

This guide prioritizes a de novo synthesis approach using non-fluorinated precursors. This method is superior to attempting to defluorinate Paroxetine directly, as it avoids complex byproduct mixtures and guarantees the high purity (>99.5%) required for a Primary Reference Standard.

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Chemical Context & Strategy

Molecule Identification

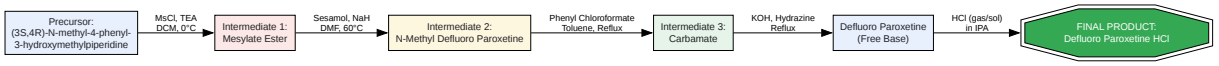
- Common Name: **Defluoro Paroxetine Hydrochloride**[1][2][3]
- Chemical Name: (3S,4R)-3-[(1,3-benzodioxol-5-yloxy)methyl]-4-phenylpiperidine hydrochloride[4][5]
- CAS Number: 1322626-23-2 (HCl salt)[1][3]
- Molecular Formula: $C_{19}H_{21}NO_3$[4][6] · HCl
- Molecular Weight: 347.84 g/mol (Salt); 311.38 g/mol (Free Base)

Synthetic Strategy: The "De Novo" Advantage

While catalytic hydrodefluorination of Paroxetine is theoretically possible, it often leads to over-reduction (saturation of the phenyl ring). Therefore, the gold standard for reference material preparation is to replicate the Paroxetine manufacturing process using bromobenzene instead of 4-fluorobromobenzene in the initial Grignard step.

For this protocol, we assume the availability of the advanced intermediate (3S,4R)-N-methyl-4-phenyl-3-(hydroxymethyl)piperidine. The workflow focuses on the critical coupling, demethylation, and salt crystallization steps that define the impurity's final quality.

Reaction Pathway Diagram



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Figure 1: Synthetic pathway for Defluoro Paroxetine HCl starting from the non-fluorinated piperidine alcohol.

Experimental Protocol

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Step 1: Ether Linkage Formation (Coupling)

This step connects the piperidine scaffold to the sesamol moiety.

- Reagents:
  - (3S,4R)-N-methyl-4-phenyl-3-(hydroxymethyl)piperidine (10.0 g, 48.7 mmol)
  - Methanesulfonyl chloride (MsCl) (6.7 g, 58.5 mmol)
  - Sesamol (3,4-methylenedioxyphenol) (8.1 g, 58.5 mmol)
  - Sodium Hydride (60% dispersion) (2.5 g, 62.5 mmol)
  - Solvents: Dichloromethane (DCM), DMF.
- Procedure:
  - Mesylation: Dissolve the piperidine precursor in DCM (100 mL). Add Triethylamine (1.5 eq) and cool to 0°C. Add MsCl dropwise. Stir for 2 hours. Wash with water, dry ($MgSO_4$), and concentrate to obtain the mesylate.
  - Sesamol Activation: In a separate flask, dissolve Sesamol in anhydrous DMF (50 mL). Cool to 0°C and carefully add NaH. Stir for 30 min until gas evolution ceases.
  - Coupling: Dissolve the crude mesylate in DMF (30 mL) and add to the Sesamol anion solution. Heat to 60°C for 4 hours.
  - Workup: Quench with ice water. Extract with Ethyl Acetate (3x). Wash organics with 1M NaOH (to remove unreacted Sesamol) and brine.
  - Outcome: Crude N-Methyl Defluoro Paroxetine.

Step 2: N-Demethylation

To obtain the secondary amine (which is the actual impurity structure), the methyl group is removed.

- Reagents: Phenyl chloroformate (or Vinyl chloroformate), Toluene, KOH.

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- Procedure:
  - Dissolve the residue from Step 1 in Toluene (150 mL).
  - Add Phenyl chloroformate (1.2 eq) and reflux for 4 hours. (Forms the carbamate intermediate).
  - Cool and wash with 1M HCl, then water. Concentrate the organic layer.
  - Hydrolysis: Dissolve the carbamate in Ethanol (100 mL) containing KOH (10 eq). Reflux for 12 hours.
  - Extraction: Evaporate ethanol. Partition residue between water and DCM. The organic layer contains the Defluoro Paroxetine Free Base.

Step 3: Salt Formation & Crystallization (Critical for Reference Standard)

This step ensures the correct stoichiometry and polymorph for the standard.

- Reagents: 2-Propanol (IPA), Conc. HCl or HCl in IPA.
- Procedure:
  - Dissolve the free base (approx. 8 g) in 2-Propanol (IPA) (40 mL). Heat to 50°C to ensure full dissolution.
  - Add HCl in IPA (1.1 equivalents) dropwise.
  - Allow the solution to cool slowly to room temperature, then chill to 0-5°C for 4 hours.
  - Filtration: Collect the white precipitate by vacuum filtration.
  - Recrystallization (Purification): Dissolve the wet cake in minimum hot IPA (or IPA/Water 95:5). Cool slowly to induce crystallization. This removes trace process impurities.
  - Drying: Dry under vacuum at 40°C for 24 hours. Note: Paroxetine HCl can exist as a hemihydrate or anhydrate.[7][8][9][10] For the impurity standard, the anhydrous form is

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typically targeted unless the hemihydrate is specifically required by the monograph.

Analytical Qualification (CoA Generation)

A Reference Standard must be rigorously characterized.

HPLC Purity Analysis

- Column: C18 (e.g., Agilent Zorbax SB-C18), 4.6 x 250 mm, 5 µm.
- Mobile Phase:
  - A: Buffer (pH 4.5 Ammonium Acetate)
  - B: Acetonitrile[9][11]
- Gradient: 20% B to 80% B over 30 mins.
- Target: Purity > 99.5% (Area %).
- Differentiation: Defluoro Paroxetine elutes earlier than Paroxetine due to lower lipophilicity (loss of F).

NMR Spectroscopy (Structural Confirmation)

The absence of Fluorine is the key diagnostic.

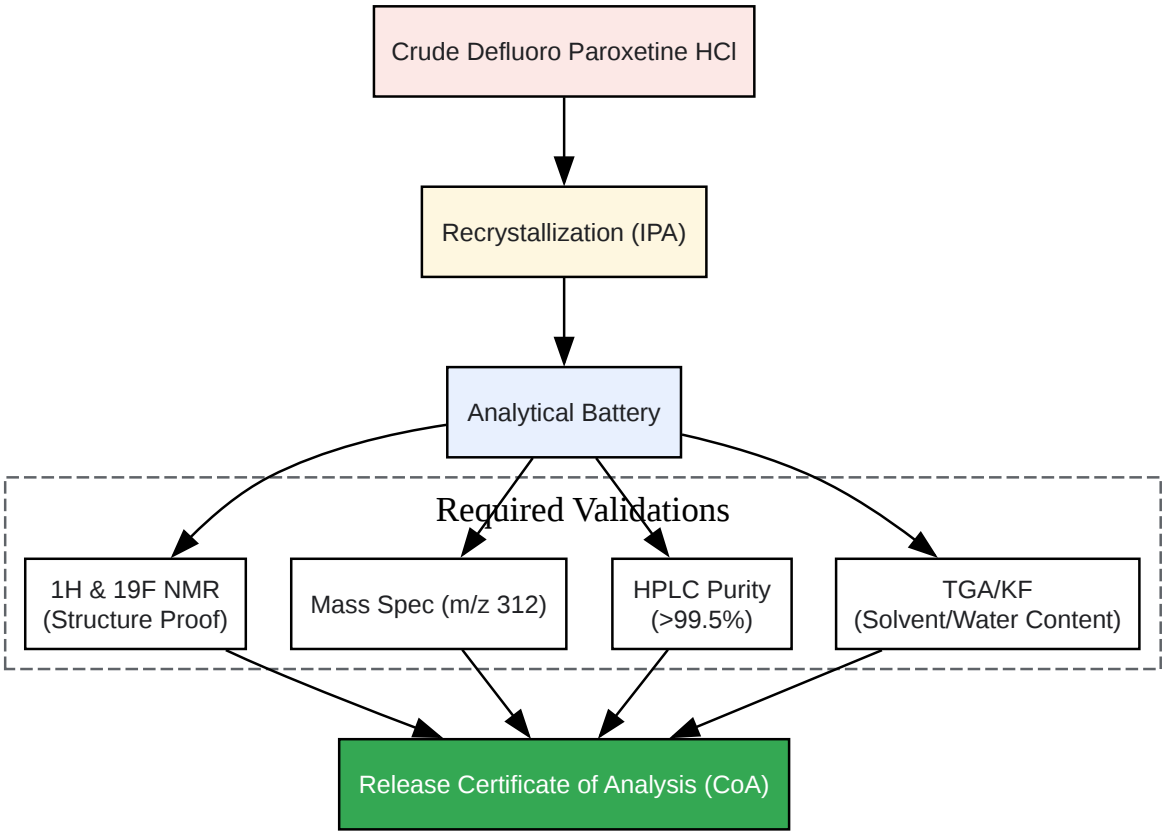
Feature	Paroxetine HCl (API)	Defluoro Paroxetine (Impurity)
^{19}F NMR	Signal at ~ -115 ppm	Silent (No Signal)
^{1}H NMR (Aromatic)	Two doublets (AA'BB' system) for F-phenyl	Multiplet (5 protons) for unsubstituted phenyl
^{1}H NMR (Piperidine)	Characteristic multiplets 1.8 - 3.6 ppm	Similar to API

Mass Spectrometry

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- Technique: LC-MS (ESI+)
- Paroxetine $[M+H]^+$: m/z 330.1
- Defluoro Paroxetine $[M+H]^+$: m/z 312.2 (Mass shift of -18 u, corresponding to F -> H).

Qualification Workflow Diagram



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Figure 2: Analytical qualification workflow for Reference Standard release.

Storage and Handling

- Hygroscopicity: The HCl salt can be hygroscopic.[7] Store in tightly sealed amber vials.
- Temperature: Store at 2-8°C (Refrigerated) or -20°C for long-term stock.

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- Stability: Re-test annually. Solutions in methanol/water are stable for 24 hours at room temperature but should be stored cold.

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